

An Independent Validation and Comparative Analysis of JNK3 Inhibitor-2 Binding Affinity

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Compound of Interest

Compound Name: JNK3 inhibitor-2

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This guide provides an objective comparison of the c-Jun N-terminal kinase 3 (JNK3) inhibitor-2, focusing on its binding affinity in the context of other available inhibitors. The data presented is compiled from published research and supplier information to facilitate informed decisions in research and development. JNK3 is a key member of the mitogen-activated protein kinase (MAPK) family and is predominantly expressed in the central nervous system, making it a significant therapeutic target for neurodegenerative diseases.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Comparative Analysis of JNK3 Inhibitor Binding Affinity

The binding affinity of an inhibitor is a critical measure of its potency. This is commonly expressed as the half-maximal inhibitory concentration (IC₅₀), the inhibitor constant (K_i), or the dissociation constant (K_d). Lower values indicate higher potency.

The sole reported binding affinity for **JNK3 inhibitor-2** is an IC₅₀ of 250 nM. It is important to note that this value originates from a single cited source provided by a commercial vendor and,

based on available literature, has not been independently validated. For robust evaluation, comparison with a panel of alternative, well-characterized JNK3 inhibitors is essential.

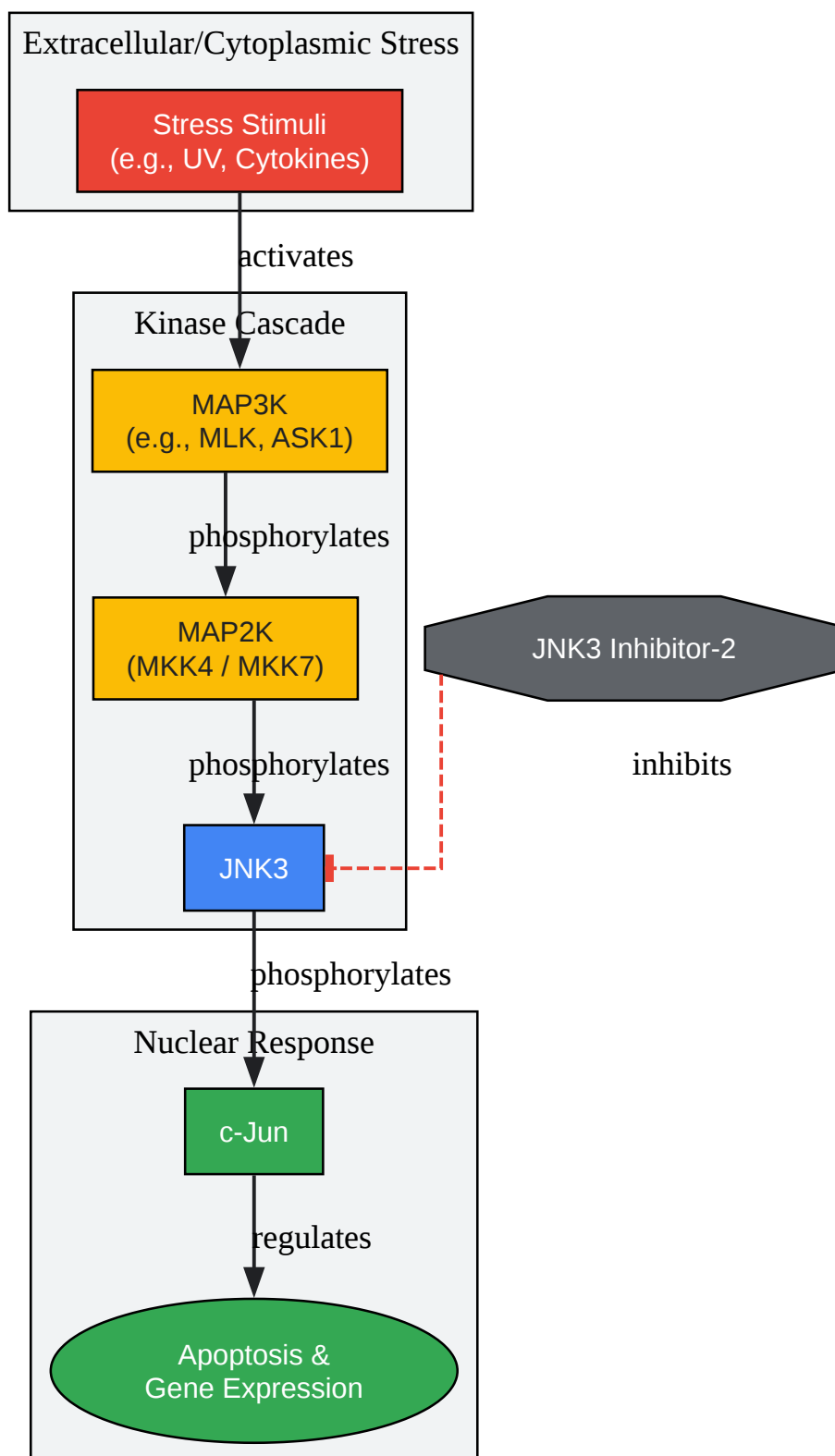
The following table summarizes the binding affinities of **JNK3 inhibitor-2** alongside several other widely studied JNK inhibitors.

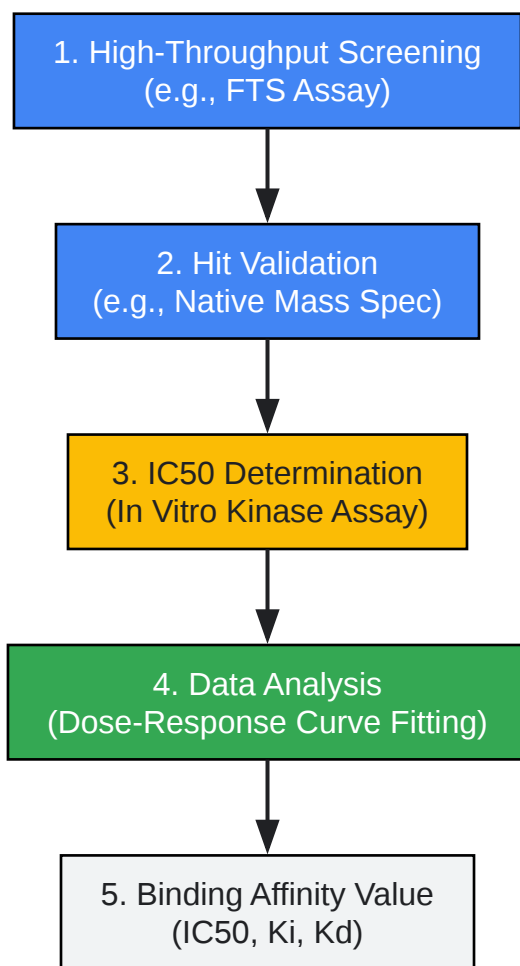
Inhibitor	JNK3 Affinity (nM)	Affinity Type	JNK1 Affinity (nM)	JNK2 Affinity (nM)	Selectivity Profile
JNK3 inhibitor-2	250	IC50	>100,000	>100,000	JNK3 Selective
JNK-IN-8	1	IC50	4.7	18.7	Pan-JNK
Tanzisertib (CC-930)	5	IC50	61	5-7	Pan-JNK
SR-3576	7	IC50	-	-	JNK3 Selective
Compound 35b	9.7	IC50	>10,000	~97	JNK3 Selective[4]
Inhibitor VIII	52	Ki	2	4	Pan-JNK
IQ 3	66	Kd	240	290	JNK3 Preferential
SP600125	90	IC50	40	40	Pan-JNK[2]
Bentamapimod (AS602801)	230	IC50	80	90	Pan-JNK[2]

Data compiled from multiple sources.[2][4][5]

Signaling and Experimental Workflow Diagrams

Visualizing the biological context and experimental process is crucial for understanding the inhibitor's role and validation.





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- [5. selleckchem.com \[selleckchem.com\]](#)
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